

Pefachrome® fXa: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Pefachrome(R) fxa*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and experimental application of Pefachrome® fXa, a chromogenic substrate essential for the quantification of Factor Xa (FXa) activity in coagulation studies. The information is compiled to ensure safe laboratory practices and accurate experimental outcomes.

Product Identification and Properties

Pefachrome® fXa is a synthetic peptide conjugated to a para-nitroaniline (pNA) chromophore. [1] It is utilized in research and quality control for measuring FXa activity.[2][3][4] Different variants of Pefachrome® fXa are available, each with specific characteristics.

Table 1: Chemical and Physical Properties of Pefachrome® fXa Variants

Property	Pefachrome® FXa (General)	Pefachrome® FXa 5278	Pefachrome® FXa 8595	Pefachrome® FXa/LAL 5288
CAS Number	80895-10-9[1]	---	---	---
Molecular Formula	C ₂₅ H ₃₈ N ₈ O ₇ · 2H ₄ O ₂ [5]	CH ₃ OCO-D-Nle- Gly-Arg-pNA · AcOH[6]	Z-D-Arg-Gly-Arg- pNA · 2HCl[3]	CH ₃ OCO-D- CHA-Gly-Arg- pNA · AcOH[4]
Molecular Weight	622.7 g/mol [2][5]	---	714.6 g/mol [3]	622.7 g/mol [4]
Form	Solid Powder[5] [7]	---	---	---
Color	White to off-white or light yellowish[5][7]	---	---	---
Odor	Odorless[7]	---	---	---
Solubility	Up to 4 mM in distilled H ₂ O[2] [4]	---	> 10 mM in distilled H ₂ O[3]	Up to 4 mM in distilled H ₂ O[4]
Storage Temperature	2-8°C[2][3][4][5] [7]	---	2 - 8°C[3]	2-8°C[4]

Safety and Handling

While Pefachrome® fXa is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, it is crucial to adhere to standard laboratory safety protocols.[7] The health hazards of this substance have not been thoroughly investigated.[7]

Table 2: Hazard and Precautionary Information

Hazard Type	Information	Source
Health Hazards	The health hazards for this substance have not been thoroughly investigated. Free pNA is classified as toxic, and these properties may be present when bound to the peptide.	[7]
PBT and vPvB Assessment	The product contains no known PBT (Persistent, Bioaccumulative and Toxic) or vPvB (very Persistent and very Bioaccumulative) substances.	[7]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended:

- Respiratory Protection: Use a suitable respiratory protective device in case of insufficient ventilation.[7]
- Hand Protection: Wear protective gloves compliant with EU Directive 89/686/EEC and standard EN374.[7]
- Eye/Face Protection: Safety glasses or goggles are recommended.[8]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[7]

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing. If respiratory symptoms occur, call a POISON CENTER or doctor.	[7]
Skin Contact	Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.	[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.	[7]
Ingestion	Immediately call a POISON CENTER or doctor.	[7]

Handling and Storage

Proper handling and storage are vital to maintain the integrity of Pefachrome® fXa.

- Handling: Avoid skin and eye contact, and inhalation of particles.[7] Ensure good ventilation and wash hands before breaks and at the end of work.[7]
- Storage: Store in a dry place, protected from light, at a temperature between +2 and +8°C.[7] Keep the product unopened until use to avoid contamination.[2][3][4] Shipment of the product does not require cooling.[2][3][4]

Accidental Release Measures

In the event of a spill:

- Avoid skin and eye contact and inhalation of dust.[7]

- Do not allow the product to enter the sewage system or any water course.[7]
- Mechanically pick up the spilled material and collect it in suitable containers.[7]
- Clean the affected area carefully and ensure adequate ventilation.[7]
- Avoid the formation of dust.[7]

Experimental Protocols

Pefachrome® fXa is a highly sensitive chromogenic substrate used for the determination of FXa activity.[2][3][4] The principle of the assay is the cleavage of the p-nitroaniline (pNA) from the peptide by FXa, which results in a measurable increase in absorbance at 405 nm.[1]

Biochemical Mechanism of Action

The enzymatic reaction is as follows: $\text{CH}_3\text{OCO-D-CHA-Gly-Arg-pNA} + \text{FXa} \Rightarrow \text{CH}_3\text{OCO-D-CHA-Gly-Arg-OH} + \text{pNA}$ [2]

Caption: Enzymatic cleavage of Pefachrome® fXa by Factor Xa.

Micro Assay for Factor X Determination in Plasma

This protocol is a suggested method for determining Factor X activity in human citrated plasma.[1][2][3][4]

Materials:

- RVV-X (Russell's viper venom-X): 25 AU/ml in 25 mM CaCl_2 [2][3][4]
- Human citrated plasma[2][3][4]
- Buffer: 50 mM Tris-HCl, pH 8.4[2][3][4]
- Pefachrome® fXa: 4 mM in water[1][2][3]

Procedure:

- Activation of Factor X:

- Add 0.100 ml of RVV-X to 0.010 ml of human citrated plasma.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Incubate for 75 seconds at 37°C to activate Factor X into Factor Xa.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chromogenic Reaction:
 - Add 0.790 ml of buffer.[\[2\]](#)[\[3\]](#)
 - Add 0.100 ml of Pefachrome® fXa (4 mM in water).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Measurement:
 - Determine the change in optical density per minute ($\Delta OD/min$) at 405 nm.[\[2\]](#)[\[3\]](#)

Caption: Experimental workflow for Factor X determination.

Table 4: Kinetic Parameters of Pefachrome® fXa Variants

Parameter	Pefachrome® FXa (General)	Pefachrome® FXa 8595	Pefachrome® FXa/LAL 5288
KM	0.106 mM [1] [2]	0.1 mol/L [3]	0.106 mM [4]
kcat	140 s-1 [1] [2]	290 s-1 [3]	140 s-1 [4]

Disposal Considerations

Dispose of the product and its container in accordance with local, regional, national, and international regulations. Do not allow the product to enter sewers or water systems.[\[7\]](#)

This document is intended for informational purposes for trained professionals and does not replace a formal risk assessment that should be conducted in your laboratory. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer for the most current and detailed safety information.

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